Technical Support Center: 1-Phenoxyphthalazine Permeability

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Compound of Interest

Compound Name:	*1-Phenoxyphthalazine*
CAS No.:	*100537-30-2*
Cat. No.:	*B019307*

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Introduction

Welcome to the technical support guide for **1-Phenoxyphthalazine**. This resource is designed for researchers, scientists, and drug development professionals who are encountering challenges with the cell permeability of this compound. Poor membrane permeability is a common hurdle in drug discovery, often leading to diminished bioavailability and therapeutic efficacy. This guide provides a structured approach to diagnosing permeability issues, troubleshooting common experimental problems, and implementing strategies for enhancement.

The information herein is grounded in established principles of medicinal chemistry and pharmacology. We will explore the underlying physicochemical drivers of permeability and provide validated, step-by-step protocols to help you navigate your experimental challenges.

Frequently Asked Questions (FAQs)

Q1: Why is my **1-Phenoxyphthalazine** compound showing low cell permeability?

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Low cell permeability is typically governed by a molecule's physicochemical properties. For a compound like **1-Phenoxyphthalazine**, several factors, often predicted by frameworks like Lipinski's Rule of 5, may be at play.[1][2][3][4] These include:

- High Lipophilicity (LogP): While a certain degree of lipophilicity is required to enter the lipid bilayer of a cell membrane, excessively high LogP can cause the compound to become trapped within the membrane, preventing it from passing through to the cytoplasm.
- Molecular Size (MW): Larger molecules (typically >500 Da) find it physically more difficult to diffuse passively across the cell membrane.[2][4][5]
- Poor Aqueous Solubility: The compound must first be dissolved in the aqueous environment surrounding the cell before it can partition into the cell membrane. **1-Phenoxyphthalazine** is soluble in organic solvents like methanol and dichloromethane but may have limited aqueous solubility, which is a critical first step for absorption.[6]
- Hydrogen Bonding Capacity: A high number of hydrogen bond donors and acceptors can lead to a strong solvation shell of water molecules, which must be stripped away for the compound to enter the non-polar membrane interior. This creates an energetic barrier to permeation.[1][2][3]
- Efflux Transporter Activity: The compound may be a substrate for cellular efflux pumps, such as P-glycoprotein (P-gp/MDR1), which actively transport substances out of the cell, thereby reducing net intracellular accumulation.[7][8][9][10]

Q2: What is the first step I should take to diagnose the permeability issue?

The first step is to systematically characterize the compound's fundamental physicochemical properties and assess its behavior in a simple, non-cell-based assay.

- Determine Physicochemical Properties: If not already known, experimentally determine the aqueous solubility and LogP (or LogD at physiological pH 7.4) of **1-Phenoxyphthalazine**.
- Run a PAMPA Assay: Perform a Parallel Artificial Membrane Permeability Assay (PAMPA).[11][12] This assay models passive diffusion and will tell you if the compound has inherent

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difficulties crossing a lipid bilayer, independent of any cellular factors like transporters or metabolism.[11]

This initial two-pronged approach helps differentiate between fundamental physicochemical limitations and more complex, cell-based resistance mechanisms.

Q3: My compound has poor solubility. How does this affect my permeability experiments?

Poor aqueous solubility is a major obstacle. If the compound precipitates in your assay buffer, its effective concentration at the cell or membrane surface will be much lower than intended, leading to an artificially low apparent permeability reading.[13][14] Addressing solubility is often a prerequisite for obtaining meaningful permeability data.[13][15]

Troubleshooting Guide: Experimental Issues & Solutions

This section addresses specific problems you may encounter during your permeability assays and provides actionable solutions.

Issue 1: Low or No Permeability Detected in PAMPA Assay

- Symptom: The concentration of **1-Phenoxyphthalazine** in the acceptor well is below the limit of detection after incubation.
- Underlying Cause: This strongly suggests that poor passive diffusion is the primary barrier. The molecule's intrinsic properties (e.g., size, polarity, lipophilicity) prevent it from efficiently crossing a simple lipid membrane.
- Troubleshooting Workflow:

  dot graph TD { A[Start: Low PAMPA Permeability] --> B{Is Aqueous Solubility < 10 µM?}; B -- Yes --> C[Re-run PAMPA with Co-solvent.Use up to 5% DMSO or Ethanol.Ref:[13]]; B -- No --> D{Analyze PhysicochemicalProperties}; C --> E{Permeability Improved?}; E -- Yes --> F[Conclusion: Solubility was thelimiting factor. Proceed withformulation strategies.]; E -- No --

> D; D --> G["High MW (>500)?High H-bond count (>5 donors, >10 acceptors)?LogP outside optimal range (1-3)?"]; G -- Yes --> H[Conclusion: Intrinsic properties are unfavorable.Proceed with Medicinal ChemistryModification.]; G -- No --> I[Consider alternative PAMPA models(e.g., biomimetic lipids) toensure membrane compatibility.]; H --> J((End: Structural Modification Needed)); F --> K((End: Formulation Strategy Needed)); I --> L((End: Assay Optimization));

}

Caption: Diagnostic workflow for low PAMPA permeability.

Issue 2: Good PAMPA Permeability but Poor Caco-2 Permeability

- Symptom: The compound crosses the artificial membrane in PAMPA (Papp > 1.0 x 10^{-6} cm/s) but fails to cross the Caco-2 cell monolayer effectively.[16]
- Underlying Cause: This discrepancy points towards active cellular processes. The most likely culprit is active efflux, where transporters like P-glycoprotein pump the compound out of the Caco-2 cells.[7][9][10]
- Solution: Perform a Bidirectional Caco-2 Assay.
  - Measure permeability in the standard apical-to-basolateral (A→B) direction.
  - Measure permeability in the reverse, basolateral-to-apical (B→A), direction.
  - Calculate the Efflux Ratio (ER): ER = Papp (B→A) / Papp (A→B).
  - Interpretation: An efflux ratio greater than 2 is a strong indicator that the compound is a substrate of an efflux transporter.[16][17] To confirm which transporter, the assay can be repeated in the presence of specific inhibitors (e.g., Verapamil for P-gp).[17] If permeability increases significantly with an inhibitor, the compound is likely being effluxed.[17]

Issue 3: High Variability and Poor Recovery in Caco-2 Assays

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- Symptom: Results are inconsistent between wells and between experiments. The total amount of compound recovered from both apical and basolateral chambers is significantly less than the amount initially added.

- Underlying Causes & Solutions:

Potential Cause	Diagnostic Check	Solution
Poor Aqueous Solubility	Observe wells for precipitation. Perform a solubility test in the assay buffer.	Add a co-solvent (e.g., up to 1% DMSO). If solubility is still an issue, formulation strategies may be needed before reliable data can be obtained.[18][19][20]
Non-specific Binding	Check the % recovery. Low recovery (<70%) suggests binding to the plastic plate.[16]	Use low-binding plates. Include a surfactant like 0.1% BSA in the basolateral chamber to act as a "sink" and reduce binding.
Cellular Metabolism	Incubate the compound with Caco-2 cell lysate and analyze for degradation over time using LC-MS.	If metabolism is confirmed, permeability must be assessed using methods that account for it, or by using metabolic inhibitors (use with caution as they can affect cell health).
Compromised Monolayer	Check Transepithelial Electrical Resistance (TEER) values before and after the experiment. Perform a Lucifer Yellow rejection test.[17]	Ensure TEER values are stable and within the acceptable range for your lab (typically >300 Ω·cm²).[17] If integrity is poor, re-evaluate cell culture and seeding protocols.[21]

Strategies for Permeability Enhancement

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If you have confirmed that **1-Phenoxyphthalazine** has intrinsically poor permeability, the following strategies can be employed. The choice depends on whether the primary barrier is passive diffusion or active efflux.

Strategy 1: Medicinal Chemistry Modification (Addressing Passive Diffusion)

This approach involves creating analogues of **1-Phenoxyphthalazine** with more favorable physicochemical properties.

- Reduce Lipophilicity: While seemingly counterintuitive, reducing very high lipophilicity can prevent membrane sequestration. This is a delicate balance, as reducing it too much will hinder initial membrane partitioning.[22]
- Mask Hydrogen Bonds: Introduce intramolecular hydrogen bonds.[23][24][25][26] This can "hide" the polar groups of the molecule, reducing the energetic penalty of desolvation and allowing it to enter the lipid membrane more easily.[23][27]
- Prodrug Approach: Chemically modify the molecule into an inactive prodrug that has better permeability.[28][29][30][31] Once inside the cell, the modifying group is cleaved by intracellular enzymes (e.g., esterases) to release the active **1-Phenoxyphthalazine**.[30][32] This is particularly effective for masking polar functional groups.[28][29]

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Caption: Medicinal chemistry strategies to improve permeability.

Strategy 2: Formulation Development (Addressing Poor Solubility)

If poor solubility is the main issue, altering the formulation can dramatically improve the concentration of the drug available for absorption.[18][33]

- Lipid-Based Formulations: Systems like Self-Emulsifying Drug Delivery Systems (SEDDS) can dissolve the compound in a lipid/surfactant mixture.[18][20] When diluted in aqueous

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media (like in the gut), they form fine emulsions that keep the drug solubilized.[18]

- Amorphous Solid Dispersions: Dispersing the compound in a polymer matrix in an amorphous (non-crystalline) state can significantly increase its aqueous solubility and dissolution rate.[20]
- Nanoparticle Formation: Reducing the particle size to the nanometer scale (nanosuspension) increases the surface area, leading to faster dissolution.[19]

Key Experimental Protocols

Protocol 1: Parallel Artificial Membrane Permeability Assay (PAMPA)

Objective: To measure the passive permeability of **1-Phenoxyphthalazine** across a lipid-infused artificial membrane.

Materials:

- PAMPA plate (e.g., 96-well format with donor and acceptor chambers)
- Phospholipid solution (e.g., 2% w/v phosphatidylcholine in dodecane)
- Phosphate Buffered Saline (PBS), pH 7.4
- **1-Phenoxyphthalazine** stock solution (e.g., 10 mM in DMSO)
- High and low permeability control compounds (e.g., Testosterone and Atenolol)
- Plate reader or LC-MS for quantification

Procedure:

- Coat Membrane: Carefully add 5 µL of the phospholipid solution to the filter of each donor well. Allow it to impregnate the membrane for 5 minutes.
- Prepare Acceptor Plate: Fill each well of the acceptor plate with 300 µL of PBS. To improve solubility of highly lipophilic compounds, 1-2% BSA can be added.

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- Prepare Donor Solution: Dilute the **1-Phenoxyphthalazine** stock solution and controls in PBS to a final concentration (e.g., 100 µM). The final DMSO concentration should be ≤1%.
- Assemble Plate: Place the donor plate on top of the acceptor plate, creating a "sandwich".
- Incubation: Incubate the plate sandwich at room temperature for 4-16 hours on an orbital shaker (approx. 50 rpm).
- Sampling: After incubation, separate the plates. Take samples from both the donor and acceptor wells for analysis.
- Quantification: Determine the concentration of the compound in each sample using a suitable analytical method (e.g., UV-Vis spectroscopy or LC-MS/MS).
- Calculation: Calculate the apparent permeability coefficient (Papp) using the appropriate formula, which accounts for volumes, surface area, and incubation time.

References

- Title: Intramolecular hydrogen bonding to improve membrane permeability and absorption in beyond rule of five chemical space Source: MedChemComm (RSC Publishing) URL:[Link]
- Title: Prodrug Approach as a Strategy to Enhance Drug Permeability Source: ResearchGate URL:[Link]
- Title: Factors that affect the permeability of the cell surface membrane Source: AQA A-Level Biology URL:[Link]
- Title: Role of P-glycoprotein in drug disposition Source: PubMed URL:[Link]
- Title: Prodrug Strategies for Enhancing the Percutaneous Absorption of Drugs Source: MDPI URL:[Link]
- Title: Novel formulation strategies for improving oral bioavailability of drugs with poor membrane permeation or presystemic metabolism Source: PubMed URL:[Link]
- Title: What factors affect the permeability of the cell membrane, particularly in relation to the size and charge of molecules? Source: QuickTakes URL:[Link]

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- Title: P-glycoprotein: Significance and symbolism Source: Google AI Search URL
- Title: Impact of stereospecific intramolecular hydrogen bonding on cell permeability and physicochemical properties Source: PubMed URL:[Link]
- Title: P-glycoprotein Source: Wikipedia URL:[Link]
- Title: Getting Across the Cell Membrane: An Overview for Small Molecules, Peptides, and Proteins Source: MDPI URL:[Link]
- Title: Functional Role of P-Glycoprotein in Limiting Intestinal Absorption of Drugs: Contribution of Passive Permeability to P-Glycoprotein Mediated Efflux Transport Source: ACS Publications URL:[Link]
- Title: Prodrug Approach as a Strategy to Enhance Drug Permeability Source: PubMed Central (PMC) URL:[Link]
- Title: Prodrug Approach as a Strategy to Enhance Drug Permeability. Source: R Discovery URL:[Link]
- Title: P-glycoprotein and its role in drug-drug interactions Source: Australian Prescriber URL: [Link]
- Title: Formulation Strategies to Improve the Bioavailability of Poorly Absorbed Drugs with Special Emphasis on Self-Emulsifying Systems Source: PubMed Central (PMC) - NIH URL: [Link]
- Title: Impact of Stereospecific Intramolecular Hydrogen Bonding on Cell Permeability and Physicochemical Properties Source: ACS Publications URL:[Link]
- Title: Prodrug Approach as a Strategy to Enhance Drug Permeability Source: PubMed URL: [Link]
- Title: What are the factors that affect membrane permeability? Source: Quora URL:[Link]
- Title: Factors Affecting The Permeability Of A Cell Membrane Source: Cram URL:[Link]

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- Title: Intramolecular hydrogen bonding to improve membrane permeability and absorption in beyond rule of five chemical space Source: Semantic Scholar URL:[Link]
- Title: Intramolecular Hydrogen Bonding: A Potential Strategy for More Bioavailable Inhibitors of Neuronal Nitric Oxide Synthase Source: PubMed Central URL:[Link]
- Title: Lipinski's Rule of 5 Source: GARDP Revive URL:[Link]
- Title: Why Decreasing Lipophilicity Alone Is Often Not a Reliable Strategy for Extending IV Half-life Source: ACS Publications URL:[Link]
- Title: Novel Strategies for the Formulation of Poorly Water-Soluble Drug Substances by Different Physical Modification Strategies with a Focus on Peroral Applications Source: MDPI URL:[Link]
- Title: Formulation Strategies and Optimization of Poorly Water-Soluble Drugs for Preclinical and Clinical Applications Source: Purdue e-Pubs URL:[Link]
- Title: Optimization of the Caco-2 permeability assay to screen drug compounds for intestinal absorption and efflux Source: PubMed URL:[Link]
- Title: Innovative Formulation Strategies for Poorly Soluble Drugs Source: World Pharma Today URL:[Link]
- Title: Parallel Artificial Membrane Permeability Assay (PAMPA) Protocol Source: Creative Bioarray URL:[Link]
- Title: Lipinski's rule of five – Knowledge and References Source: Taylor & Francis URL:[Link]
- Title: Cell permeability beyond the rule of 5 Source: ResearchGate URL:[Link]
- Title: ADME & Lipinski's rules for drugs Source: YouTube URL:[Link]
- Title: Caco-2 permeability assay Source: Creative Bioarray URL:[Link]
- Title: Lipinski's rule of five Source: Wikipedia URL:[Link]

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- Title: 7 Ways Caco-2 Cells Can Make or Break Your Intestinal Permeability Models Source: Mimetas URL:[Link]
- Title: Optimization of the Caco-2 Permeability Assay to Screen Drug Compounds for Intestinal Absorption and Efflux Source: Springer Nature Experiments URL:[Link]
- Title: Parallel Artificial Membrane Permeability Assay (PAMPA) Source: Pion Inc URL:[Link]
- Title: Real-Time Parallel Artificial Membrane Permeability Assay Based on Supramolecular Fluorescent Artificial Receptors Source: PubMed Central (PMC) - NIH URL:[Link]
- Title: In vitro permeability of poorly aqueous soluble compounds using different solubilizers in the PAMPA assay with liquid chromatography/mass spectrometry detection Source: PubMed URL:[Link]
- Title: Medicinal Chemistry Strategies for the Modification of Bioactive Natural Products Source: MDPI URL:[Link]
- Title: Caco-2 Permeability Assay Source: Evotec URL:[Link]
- Title: Strategies to Improve the Lipophilicity of Hydrophilic Macromolecular Drugs Source: PubMed URL:[Link]
- Title: The influence of lipophilicity in drug discovery and design Source: Semantic Scholar URL:[Link]
- Title: Attempts to Improve Lipophilic Drugs' Solubility and Bioavailability: A Focus on Fenretinide Source: MDPI URL:[Link]

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Sources

- 1. Lipinski’s Rule of 5 – REVIVE [revive.gardp.org]

- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. youtube.com [youtube.com]
- 4. Lipinski's rule of five - Wikipedia [en.wikipedia.org]
- 5. Student Question : What factors affect the permeability of the cell membrane, particularly in relation to the size and charge of molecules? | Biology | QuickTakes [quicktakes.io]
- 6. usbio.net [usbio.net]
- 7. Role of P-glycoprotein in drug disposition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. P-glycoprotein: Significance and symbolism [wisdomlib.org]
- 9. P-glycoprotein - Wikipedia [en.wikipedia.org]
- 10. P-glycoprotein and its role in drug-drug interactions - Australian Prescriber [australianprescriber.tg.org.au]
- 11. dda.creative-bioarray.com [dda.creative-bioarray.com]
- 12. Parallel Artificial Membrane Permeability Assay (PAMPA) [pion-inc.com]
- 13. In vitro permeability of poorly aqueous soluble compounds using different solubilizers in the PAMPA assay with liquid chromatography/mass spectrometry detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Permeability & Solubility Analysis Workflow [sigmaaldrich.com]
- 15. Optimization of the Caco-2 permeability assay to screen drug compounds for intestinal absorption and efflux - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Caco-2 Permeability | Evotec [evotec.com]
- 17. creative-bioarray.com [creative-bioarray.com]
- 18. Formulation Strategies to Improve the Bioavailability of Poorly Absorbed Drugs with Special Emphasis on Self-Emulsifying Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]
- 20. Formulation Strategies for Poorly Soluble Drugs [worldpharmatoday.com]
- 21. Caco-2 Cell Tips for Reliable Intestinal Permeability Models [mimetas.com]
- 22. Why Decreasing Lipophilicity Alone Is Often Not a Reliable Strategy for Extending IV Half-life - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Intramolecular hydrogen bonding to improve membrane permeability and absorption in beyond rule of five chemical space - MedChemComm (RSC Publishing) [pubs.rsc.org]

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- 24. Impact of stereospecific intramolecular hydrogen bonding on cell permeability and physicochemical properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. pubs.acs.org [pubs.acs.org]
- 26. [PDF] Intramolecular hydrogen bonding to improve membrane permeability and absorption in beyond rule of five chemical space | Semantic Scholar [semanticscholar.org]
- 27. Intramolecular Hydrogen Bonding: A Potential Strategy for More Bioavailable Inhibitors of Neuronal Nitric Oxide Synthase - PMC [pmc.ncbi.nlm.nih.gov]
- 28. researchgate.net [researchgate.net]
- 29. mdpi.com [mdpi.com]
- 30. Prodrug Approach as a Strategy to Enhance Drug Permeability - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Prodrug Approach as a Strategy to Enhance Drug Permeability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 32. discovery.researcher.life [discovery.researcher.life]
- 33. Novel formulation strategies for improving oral bioavailability of drugs with poor membrane permeation or presystemic metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]

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